

# Application Notes and Protocols: Diiododifluoromethane in the Synthesis of Fluorinated Polymers

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## Compound of Interest

Compound Name: *Diiododifluoromethane*

Cat. No.: *B073701*

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These application notes provide a comprehensive overview of the emerging use of **diiododifluoromethane** ( $\text{CF}_2\text{I}_2$ ) in the synthesis of novel fluorinated polymers. While not a conventional monomer for high molecular weight polymers,  $\text{CF}_2\text{I}_2$  serves as a valuable building block for introducing difluoromethylene ( $-\text{CF}_2-$ ) units into polymer backbones through specialized polymerization techniques. This document details the primary synthetic route, iodo-ene polymerization, and provides relevant protocols and data.

## Introduction to Diiododifluoromethane in Polymer Synthesis

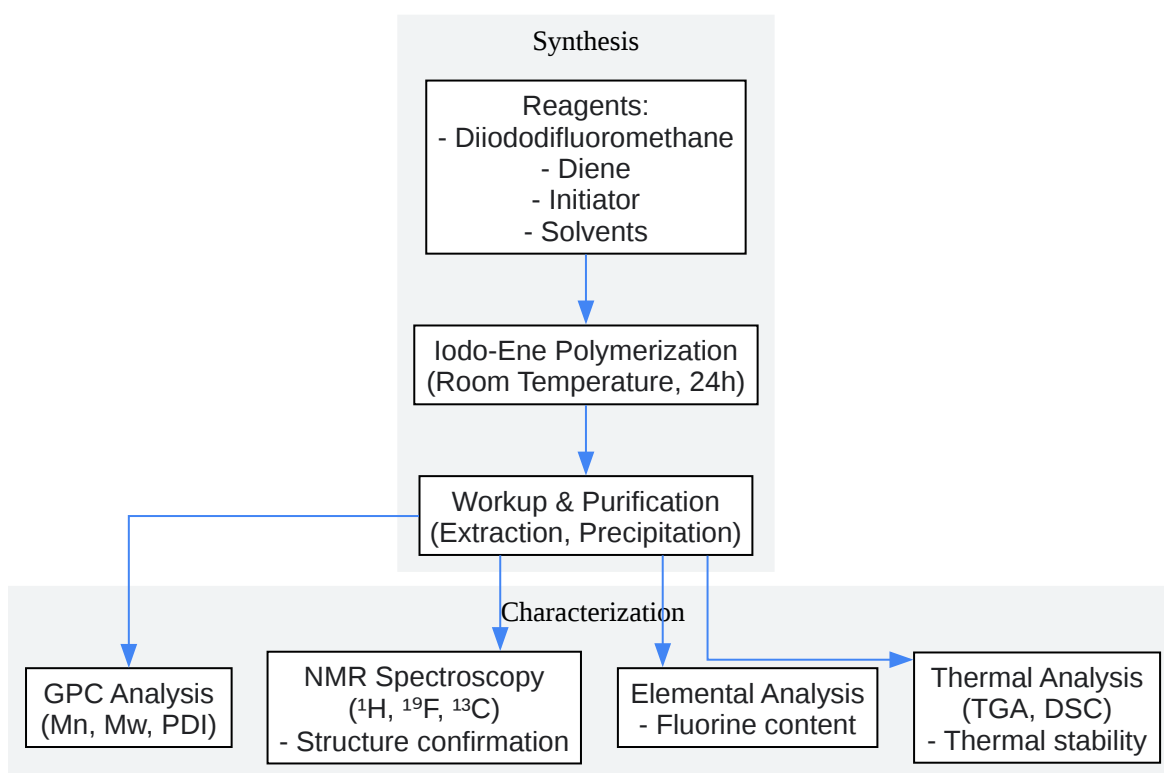
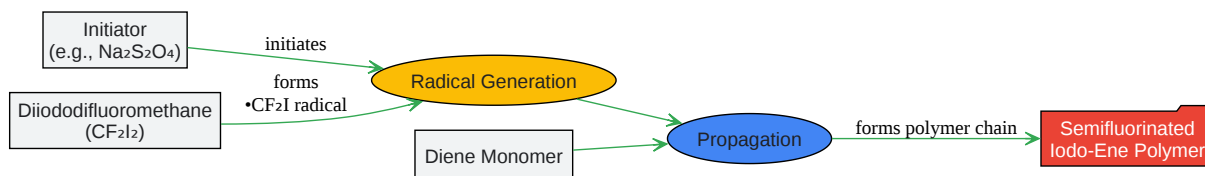
**Diiododifluoromethane** is a versatile reagent in organic synthesis, and its application in polymer chemistry is a growing area of interest. The presence of two iodine atoms allows for sequential reactions, making it a useful component in step-growth polymerizations and as a chain transfer agent in certain radical polymerizations. The primary application highlighted in recent research is its use in iodo-ene polymerization with dienes to produce semifluorinated polymers. These materials are of interest for their unique properties, including thermal stability, chemical resistance, and low surface energy, which are valuable in various applications, from advanced coatings to biomedical devices.

## Iodo-Ene Polymerization of Diiododifluoromethane with Dienes

Iodo-ene polymerization is a type of polyaddition reaction that proceeds via a radical mechanism. In this process, the carbon-iodine bonds of **diiododifluoromethane** are homolytically cleaved to generate radicals that add across the double bonds of a diene monomer. This process can be initiated thermally or photochemically. A notable advantage of this method is its tolerance to oxygen and water, offering a more robust and accessible route to fluorinated polymers compared to traditional methods that often require stringent anhydrous and anaerobic conditions.

A key initiator system for this polymerization is sodium dithionite ( $\text{Na}_2\text{S}_2\text{O}_4$ ), which allows the reaction to proceed under mild conditions. This method has been successfully employed to synthesize high molecular weight polymers with significant fluorine content.

### Logical Relationship of Iodo-Ene Polymerization



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